

Physical characteristics of Acetophenone-d8 (boiling point, melting point).

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetophenone-d8

Cat. No.: B143793

[Get Quote](#)

Technical Guide to the Physical Characteristics of Acetophenone-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical characteristics of **Acetophenone-d8**, a deuterated analog of acetophenone. The information presented herein is intended to support research and development activities where this compound is utilized. This document outlines its boiling and melting points, supported by detailed experimental protocols for these determinations.

Core Physical Properties of Acetophenone-d8

Acetophenone-d8, with the chemical formula $C_6D_5COCD_3$, is a stable, isotopically labeled form of acetophenone. Its physical properties are crucial for its application in various scientific fields, including as an internal standard in mass spectrometry and in mechanistic studies of chemical reactions.

Quantitative Data Summary

The primary physical constants for **Acetophenone-d8** are summarized in the table below. These values are critical for predicting its behavior under various experimental conditions, ensuring proper handling, and for the design of synthetic and analytical procedures.

Physical Property	Value (°C)
Boiling Point	202 °C
Melting Point	19-20 °C

Experimental Protocols for Physical Characterization

Accurate determination of boiling and melting points is fundamental to verifying the identity and purity of a chemical substance. The following sections detail the standard laboratory methodologies for these measurements.

Determination of Melting Point

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.[\[1\]](#)

Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature at which the substance transitions from a solid to a liquid is recorded.[\[1\]](#) Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[\[2\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) or a Thiele tube setup[\[2\]](#)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (mineral oil for Thiele tube)
- Mortar and pestle (for sample preparation)

Procedure:

- Sample Preparation: The sample must be completely dry and in a fine powdered form.[\[1\]](#) A small amount of the solid is introduced into the open end of a capillary tube. The tube is then

inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.

- Apparatus Setup:
 - Melting Point Apparatus: The capillary tube is inserted into the heating block of the apparatus.
 - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band, ensuring the band is above the level of the heating oil. The assembly is then placed in the Thiele tube containing mineral oil.
- Heating and Observation:
 - A rapid initial heating can be performed to determine an approximate melting point.
 - For an accurate measurement, a second sample is heated slowly, at a rate of about 1-2°C per minute, starting from a temperature approximately 15-20°C below the approximate melting point.
- Data Recording: Two temperatures are recorded to define the melting range:
 - The temperature at which the first drop of liquid appears.
 - The temperature at which the entire sample has turned into a clear liquid.

Determination of Boiling Point

The Thiele tube method is a common and efficient technique for determining the boiling point of a liquid, especially when only a small sample volume is available.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. This method identifies this temperature by observing the point at which a continuous stream of vapor bubbles ceases and the liquid is drawn into an inverted capillary tube.

Apparatus:

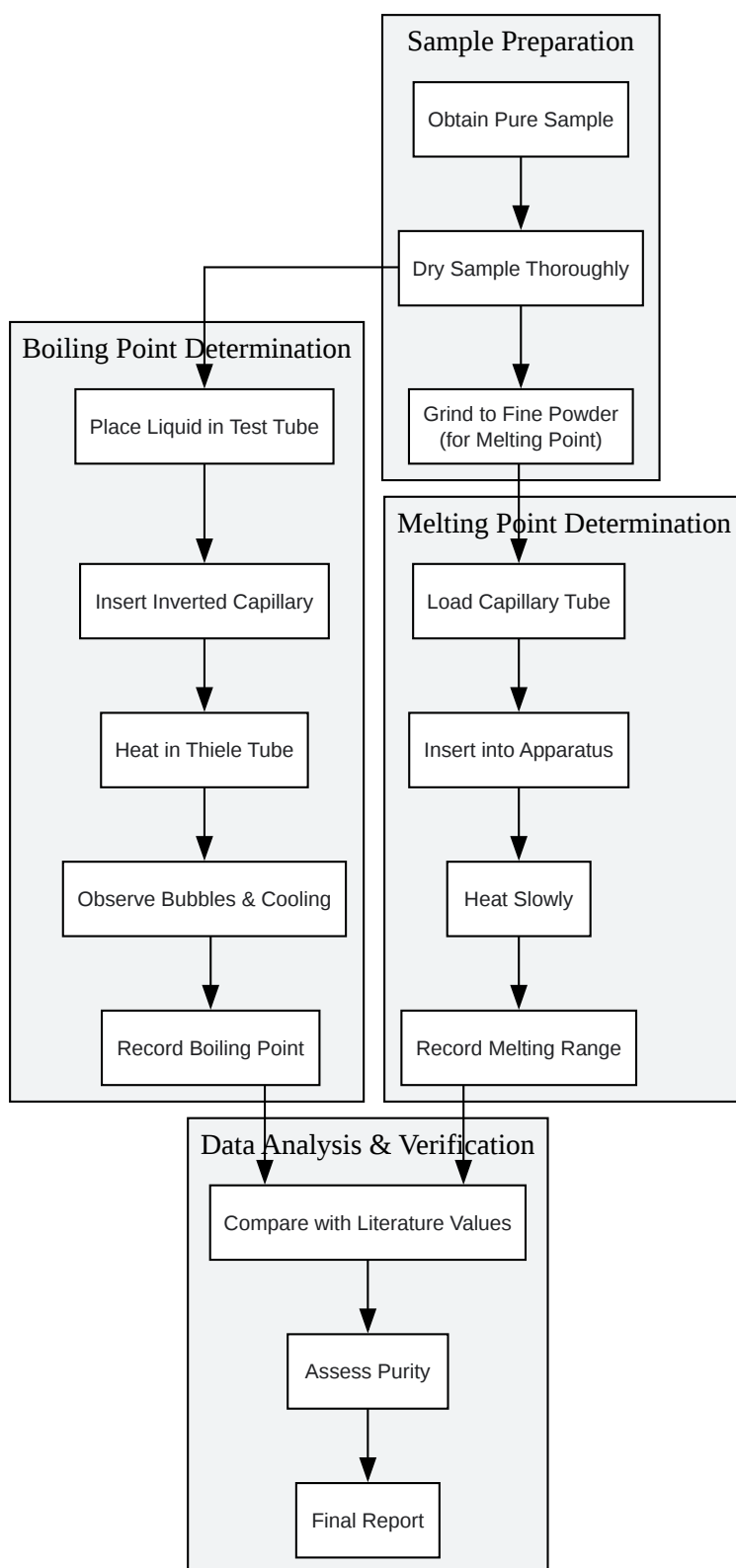
- Thiele tube
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Bunsen burner or other heat source

Procedure:

- **Sample Preparation:** A small amount of the liquid (about 0.5 mL) is placed into the small test tube. A capillary tube, with its sealed end pointing upwards, is then placed inside the test tube containing the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer with a rubber band. This entire setup is then inserted into the Thiele tube, ensuring the sample is positioned near the middle of the oil bath.
- **Heating:** The side arm of the Thiele tube is gently and continuously heated with a small flame. This design promotes the circulation of the heating oil, ensuring a uniform temperature.
- **Observation and Data Recording:**
 - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube as the trapped air and then the sample's vapor expand.
 - Heating is continued until a vigorous and continuous stream of bubbles is observed.
 - The heat source is then removed, and the apparatus is allowed to cool.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.

Workflow and Pathway Visualization

The logical flow for the physical characterization of a chemical substance like **Acetophenone-d8** is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the physical characteristics of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. westlab.com [westlab.com]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]
- To cite this document: BenchChem. [Physical characteristics of Acetophenone-d8 (boiling point, melting point)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b143793#physical-characteristics-of-acetophenone-d8-boiling-point-melting-point\]](https://www.benchchem.com/product/b143793#physical-characteristics-of-acetophenone-d8-boiling-point-melting-point)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com